Benchmarking Anti-Wrinkle Performance: A Comparative Analysis of BTCA-Treated Fabrics

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Compound of Interest

Compound Name:	*1,2,3,4-Butanetetracarboxylic acid*
CAS No.:	*1703-58-8*
Cat. No.:	*B157486*

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For researchers, scientists, and professionals in textile science and material development, this guide provides an objective comparison of the anti-wrinkle performance of fabrics treated with **1,2,3,4-butanetetracarboxylic acid** (BTCA) against other common alternatives. The information is supported by experimental data from various studies to assist in the evaluation and selection of appropriate finishing agents.

1,2,3,4-butanetetracarboxylic acid (BTCA) has emerged as a prominent formaldehyde-free crosslinking agent for cellulosic fabrics like cotton, offering a safer alternative to traditional N-methylol resins such as dimethyloldihydroxyethyleneurea (DMDHEU).[1][2] This guide benchmarks the performance of BTCA against DMDHEU and another common polycarboxylic acid, citric acid (CA), focusing on key performance indicators: wrinkle recovery, mechanical strength, and aesthetic properties.

Comparative Performance Data

The following table summarizes the quantitative performance of cotton fabrics treated with BTCA, DMDHEU, and Citric Acid. It is important to note that the data is compiled from various

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studies, and direct comparison should be made with caution due to potential variations in experimental conditions.

Finishing Agent	Wrinkle Recovery Angle (WRA) (degrees)	Tensile Strength Retention (%)	Tearing Strength Retention (%)	Whiteness Index (WI)
Untreated Cotton	~158 - 238	100	100	-
BTCA	~249 - 289[3][4]	~75 - 95[3][5]	~50 - 65[5]	Can decrease with high curing temperatures[6][7]
DMDHEU	High, comparable to BTCA	Lower than BTCA, significant loss[4][5]	~50 - 65[5]	Generally good
Citric Acid (CA)	Lower than BTCA	~80 - 90[5]	~85 - 90[5]	Prone to yellowing[7]

Experimental Protocols

Detailed methodologies for the key experiments cited are provided below to ensure reproducibility and accurate comparison.

Fabric Treatment Protocol (General)

- Preparation of Finishing Solution: The anti-wrinkle agent (BTCA, DMDHEU, or Citric Acid) is dissolved in deionized water to the desired concentration. A catalyst, such as sodium hypophosphite (SHP) for BTCA and citric acid, or magnesium chloride hexahydrate for DMDHEU, is added to the solution.[5][6] The pH of the solution is adjusted as required.
- Fabric Impregnation: Cotton fabric samples are immersed in the finishing solution and then passed through a padder to ensure a consistent wet pick-up of 70-80%.[5]
- Drying and Curing: The treated fabric is first dried at a lower temperature (e.g., 80-90°C for 2-3 minutes) and then cured at a higher temperature (e.g., 150-180°C for 2-4 minutes).[3][8]

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[9] The specific temperatures and times vary depending on the finishing agent and catalyst used.

- Post-Treatment Washing: After curing, the fabric is typically washed to remove any unreacted chemicals and then dried.[6]

Performance Testing Protocols

- Wrinkle Recovery Angle (WRA):
  - Test Method: AATCC Test Method 66-2008.[10]
  - Principle: A conditioned fabric specimen is folded and compressed under a specified load for a set time to create a crease. The load is then removed, and the specimen is allowed to recover for a specified period. The angle of recovery is measured.[10][11] A higher WRA indicates better wrinkle resistance, with a maximum possible angle of 180 degrees.[12]
- Tensile Strength:
  - Test Method: ASTM D5034 (Grab Test) or ASTM D5035 (Strip Test).[13]
  - Principle: A fabric strip of specified dimensions is clamped in the jaws of a tensile testing machine. The machine pulls the fabric at a constant rate until it breaks. The force required to break the fabric is recorded as the tensile strength.[13][14]
- Tearing Strength:
  - Test Method: ASTM D1424 (Falling Pendulum/Elmendorf Method) or ASTM D2261 (Tongue Tear Test).[13]
  - Principle: An initial cut is made in a fabric specimen. A force is then applied to propagate the tear across the fabric. The average force required to continue the tear is measured.[15]
- Whiteness Index (WI):
  - Principle: The color of the fabric is measured using a spectrophotometer or colorimeter. The Whiteness Index is calculated from the CIE tristimulus values (X, Y, Z) according to a

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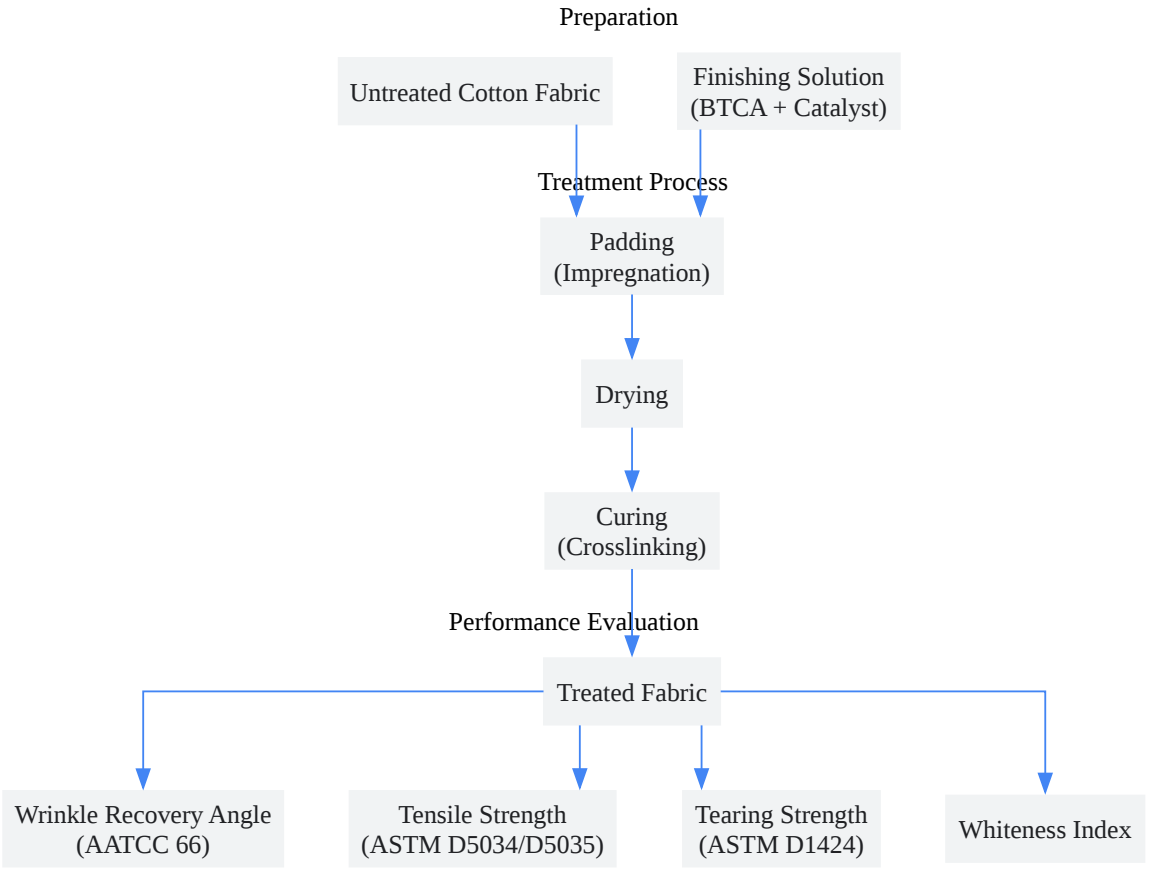
standard formula (e.g., CIE Whiteness Index). A higher WI indicates a whiter fabric.[7]

Mechanism of Action and Visualizations

The anti-wrinkle effect of BTCA is achieved through the formation of ester crosslinks with the hydroxyl groups of cellulose fibers in the cotton. This process is typically catalyzed by heat and a catalyst like sodium hypophosphite.

Logical Workflow of Fabric Treatment and Testing



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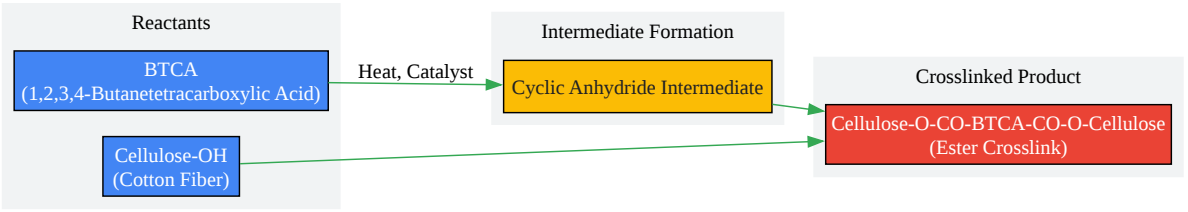
Caption: Experimental workflow for treating and evaluating anti-wrinkle fabrics.

Chemical Crosslinking Pathway of BTCA with Cellulose



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Caption: BTCA crosslinking mechanism with cellulose.

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- To cite this document: BenchChem. [Benchmarking Anti-Wrinkle Performance: A Comparative Analysis of BTCA-Treated Fabrics]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b157486/docs#benchmarking-anti-wrinkle-performance-a-comparative-analysis-of-btca-treated-fabrics]

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